

Application Notes and Protocols for 18-carboxy dinor LTB4 Analytical Standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *18-carboxy dinor Leukotriene B4*

Cat. No.: *B15601544*

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Introduction

18-carboxy dinor Leukotriene B4 (18-carboxy dinor LTB4) is a significant metabolite of Leukotriene B4 (LTB4), a potent inflammatory mediator. The metabolism of LTB4 is crucial for the termination of its biological activity. In the liver, LTB4 undergoes ω -oxidation to form 20-carboxy LTB4, which is then further metabolized via β -oxidation to produce 18-carboxy dinor LTB4.[1][2][3] The quantification of 18-carboxy dinor LTB4 can serve as a valuable biomarker for assessing LTB4 metabolism and the activity of inflammatory pathways.

These application notes provide detailed protocols for the extraction and analysis of 18-carboxy dinor LTB4 from biological matrices using analytical standards. The primary analytical technique described is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and specificity for the quantification of eicosanoids and their metabolites.

Product Information

Analytical standards for 18-carboxy dinor LTB4 are available from various commercial suppliers. It is essential to obtain a certificate of analysis for each batch to confirm purity and concentration.

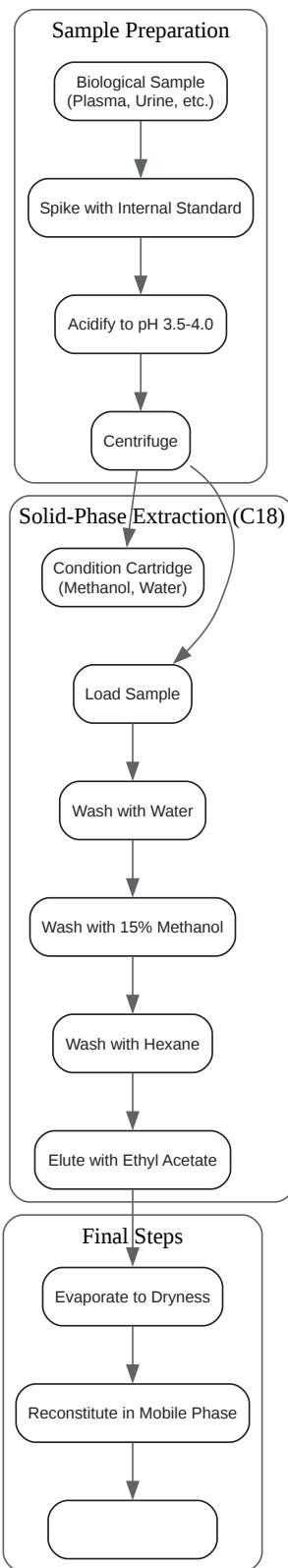
Table 1: Chemical and Physical Properties of 18-carboxy dinor LTB4

Property	Value	Reference
Chemical Formula	$C_{18}H_{26}O_6$	[4]
Molecular Weight	338.4 g/mol	[4]
CAS Number	102674-12-4	[2]
Purity	≥97% (typical)	[2]
Formulation	Typically supplied as a solution in ethanol	[2]
Storage	Store at -20°C or -80°C	[3]

Signaling and Metabolic Pathways

Leukotriene B4 Metabolic Pathway

The metabolic cascade of LTB4 is a critical process for regulating inflammatory responses. The initial step involves the conversion of arachidonic acid to LTA4 by 5-lipoxygenase (5-LO). LTA4 is then hydrolyzed to LTB4. The inactivation of LTB4 is primarily initiated by ω -oxidation, a reaction catalyzed by cytochrome P450 enzymes (CYP4F), to form 20-hydroxy-LTB4. This is subsequently oxidized to 20-carboxy-LTB4.[\[5\]](#)[\[6\]](#) Following this, 20-carboxy-LTB4 undergoes β -oxidation, a process that occurs in peroxisomes, to yield the shorter-chain metabolite, 18-carboxy dinor LTB4.[\[1\]](#)



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